

Navigating the Terrain of Diphenyl Disulfide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl disulfide*

Cat. No.: *B046162*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Diphenyl disulfide (DPDS), a common reagent in organic synthesis, presents a specific set of safety and handling challenges that necessitate a thorough understanding for professionals in research and drug development. This in-depth technical guide provides a comprehensive overview of its properties, hazards, and the requisite precautions for its safe use, from laboratory-scale experiments to larger-scale applications.

Core Safety and Physical Properties

A foundational aspect of safely handling any chemical is a clear understanding of its physical and chemical properties, alongside its inherent hazards. The following tables summarize the key quantitative data for **diphenyl disulfide**.

Table 1: Physical and Chemical Properties of **Diphenyl Disulfide**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ S ₂	[1][2]
Molecular Weight	218.34 g/mol	[1][2]
Appearance	Colorless to white crystalline solid with an unpleasant odor	[1][3]
Melting Point	58 - 63 °C (136 - 145 °F)	[1][2]
Boiling Point	310 °C (590 °F) at 760 mmHg	[1][4]
Flash Point	> 93.3 °C (200 °F)	[5]
Density	1.353 g/cm ³ at 20 °C	[1]
Solubility	Insoluble in water; Soluble in alcohol, ether, and carbon disulfide.	[1]
Vapor Pressure	0.00113 mmHg at 25°C	

Table 2: Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5] [7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.[3][5][8]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[5][9]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life. [6]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects.[5][6] [7]

Experimental Protocols for Safety Assessment

The hazard classifications presented above are derived from standardized experimental protocols. Understanding these methodologies is crucial for interpreting safety data and, if necessary, conducting further risk assessments.

Oral LD50 Test (OECD Test Guideline 423): This method is used to determine the acute oral toxicity of a substance. In the case of **diphenyl disulfide**, the LD50 (the dose lethal to 50% of the test population) in female rats was found to be between 300 and 2,000 mg/kg.[5] The protocol involves administering the substance to a group of fasted animals in a single dose and observing them for signs of toxicity and mortality over a set period.

Ames Test (OECD Test Guideline 471): This in vitro test is used to assess the mutagenic potential of a chemical. For **diphenyl disulfide**, the Ames test using Escherichia

coli/Salmonella typhimurium yielded a negative result, indicating it is not mutagenic in this assay.[5] The test exposes bacterial strains with pre-existing mutations to the chemical and measures the rate of reversion to the wild type.

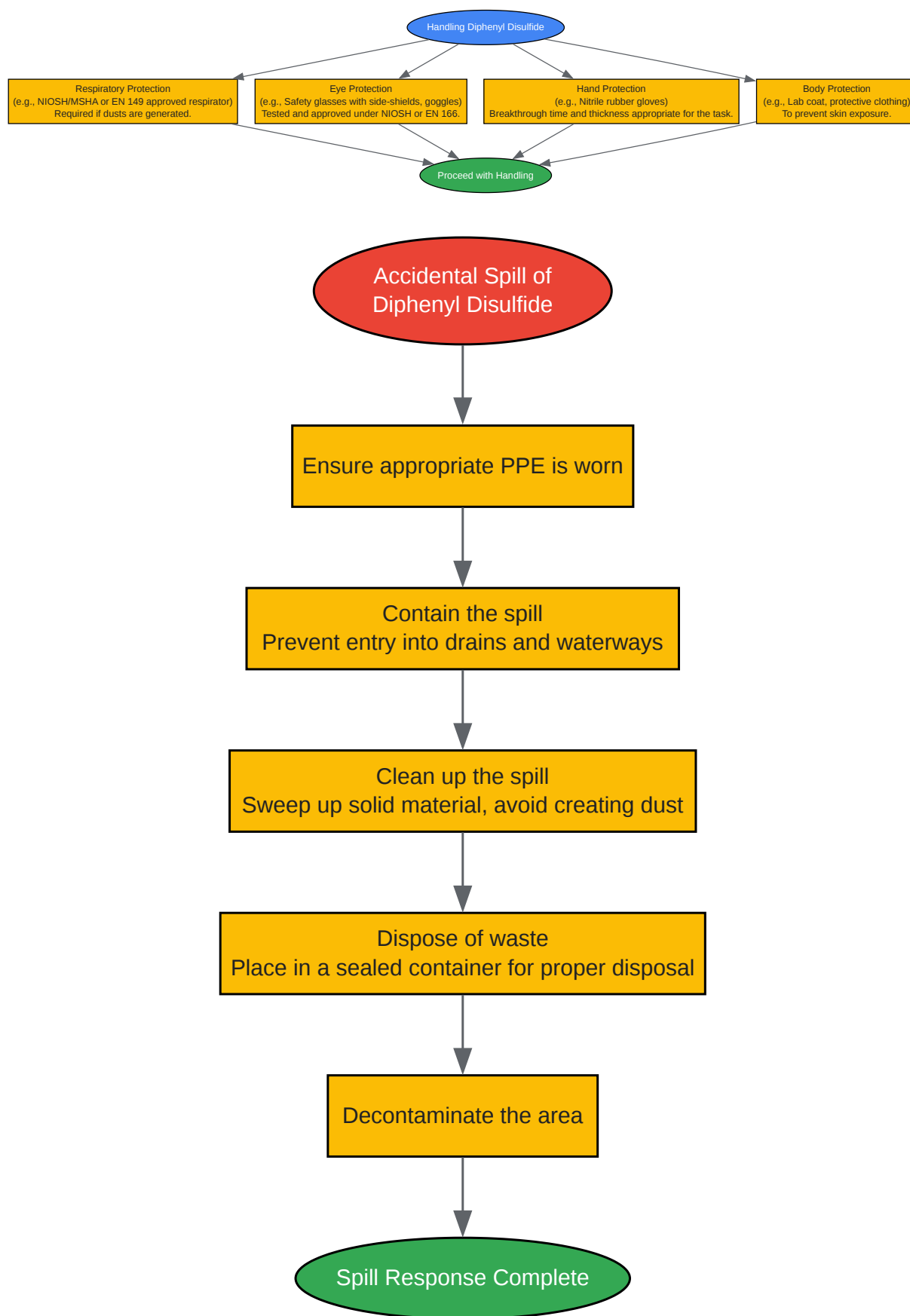
Chromosome Aberration Test (OECD Test Guideline 473): This in vitro test evaluates the potential of a substance to cause structural chromosomal abnormalities in cultured mammalian cells. **Diphenyl disulfide** tested negative in a chromosome aberration test using Chinese hamster lung cells.[5] The protocol involves treating cell cultures with the test substance and then examining the chromosomes for aberrations.

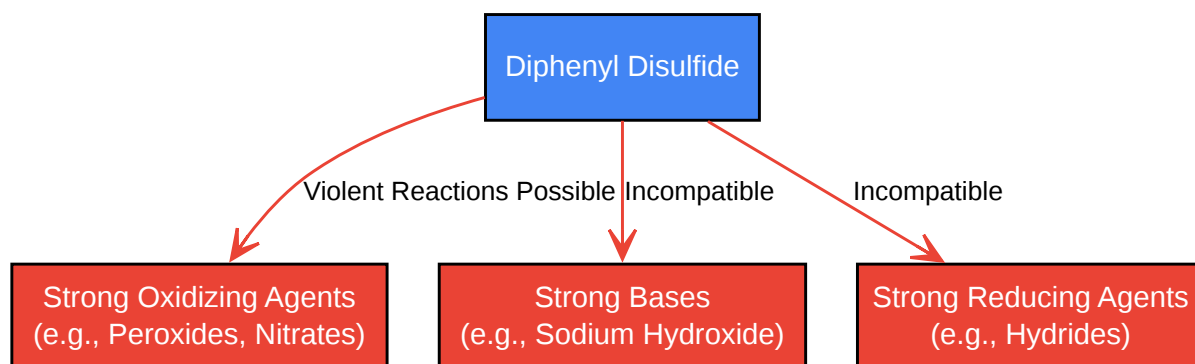
Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to minimizing exposure and ensuring a safe working environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense. The following diagram illustrates a logical workflow for selecting the necessary protective gear when handling **diphenyl disulfide**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diphenyl disulfide | C₁₂H₁₀S₂ | CID 13436 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Diphenyl disulfide | CAS#:882-33-7 | Chemsrce [chemsrc.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. fr.cpachem.com [fr.cpachem.com]
- 8. fishersci.com [fishersci.com]
- 9. Diphenyl Disulfide 882-33-7 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Navigating the Terrain of Diphenyl Disulfide: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046162#diphenyl-disulfide-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com